

An In-depth Technical Guide to the Thermodynamic Properties of Oleum Solutions

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Compound of Interest

Compound Name: Oleum

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For Researchers, Scientists, and Drug Development Professionals

Oleum, or fuming sulfuric acid, is a critical reagent in various industrial and pharmaceutical processes. It is a solution of sulfur trioxide (SO₃) in 100% sulfuric acid (H₂SO₄)^{[1][2][3]}. Its potent dehydrating and sulfonating properties make it indispensable for specific chemical syntheses, including the production of dyes, explosives, and pharmaceuticals^{[1][2]}. However, its high reactivity and hazardous nature necessitate a thorough understanding of its thermodynamic properties for safe handling, process design, and reaction control.

This guide provides a comprehensive overview of the key thermodynamic data for **oleum** solutions, detailed experimental methodologies for their determination, and visualizations of relevant processes and logical workflows.

Core Thermodynamic Properties of Oleum

The properties of **oleum** vary significantly with the concentration of free sulfur trioxide. Concentrations are typically expressed as the weight percentage of free SO₃ or as a percentage of sulfuric acid strength exceeding 100%^[4]. The relationship between these is given by the formula:

$$\% \text{H}_2\text{SO}_4 = 100 + (18/80) * \% \text{Oleum (free SO}_3\text{)}^{\text{[4]}}$$

Data Presentation

The following tables summarize key thermodynamic and physical properties of **oleum** at various concentrations.

Table 1: Physical Properties of **Oleum** and Sulfuric Acid Solutions

% Free SO ₃	Equivalent % H ₂ SO ₄	Density (g/mL at 25°C)	Melting Point (°C)	Boiling Point (°C)
0 (100% H ₂ SO ₄)	102.25%	~1.83	10.5[5]	~290[5]
10%	102.25%	-	-	-
20%	104.5%	-	-	-
30%	106.75%	-	-	-
50%	111.25%	-	-	-
65%	114.63%	-	-	-
100% (Pure SO ₃)	122.5%	1.92	16.9 (gamma form)	44.8[6]

Note: Data for density, melting point, and boiling point for specific **oleum** concentrations can be highly variable and are dependent on the precise composition and crystalline form of SO₃. The freezing point of **oleum**, in particular, varies non-monotonically with concentration[4][7].

Table 2: Specific Thermodynamic Data for **Oleum**

Property	Concentration (% Free SO ₃)	Value	Temperature (°C)
Vapor Pressure	50%	~20 kPa	40°C[8]
Heat Capacity	50%	1.55 kJ/kg·K	20°C[8]
Viscosity	30%	38 mPa·s	25°C[8]
Enthalpy of Hydration	High	Highly Exothermic	Ambient

Key Processes and Logical Workflows

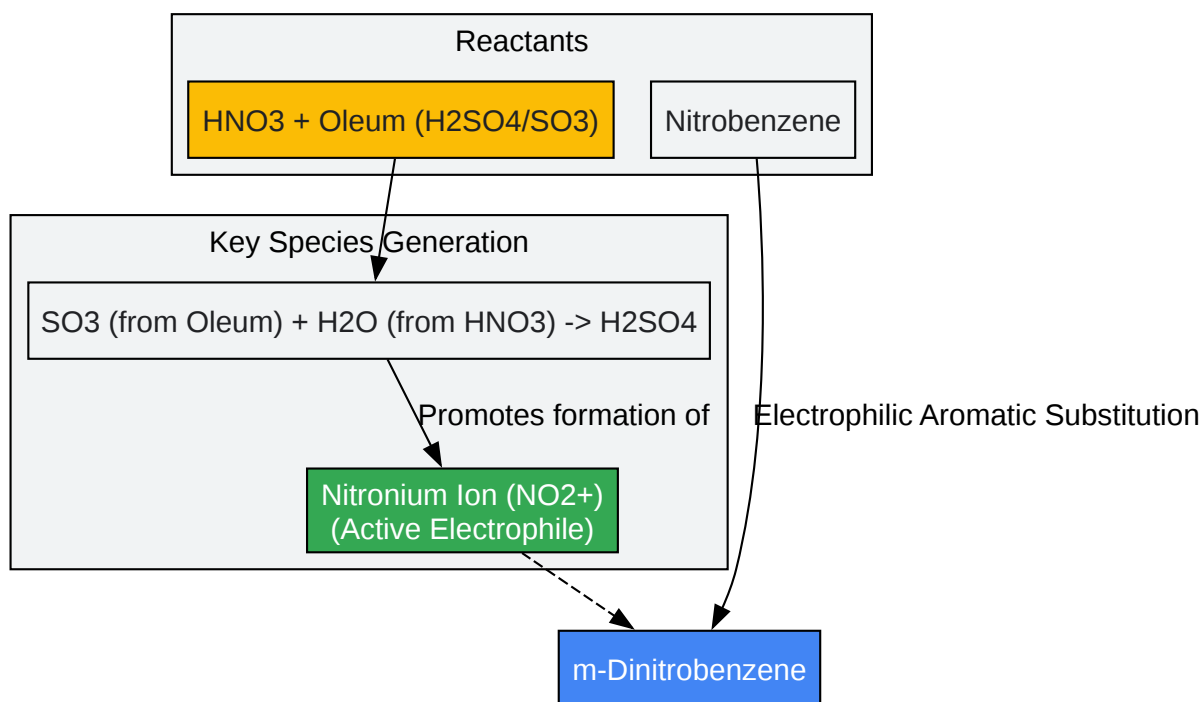
Production via the Contact Process

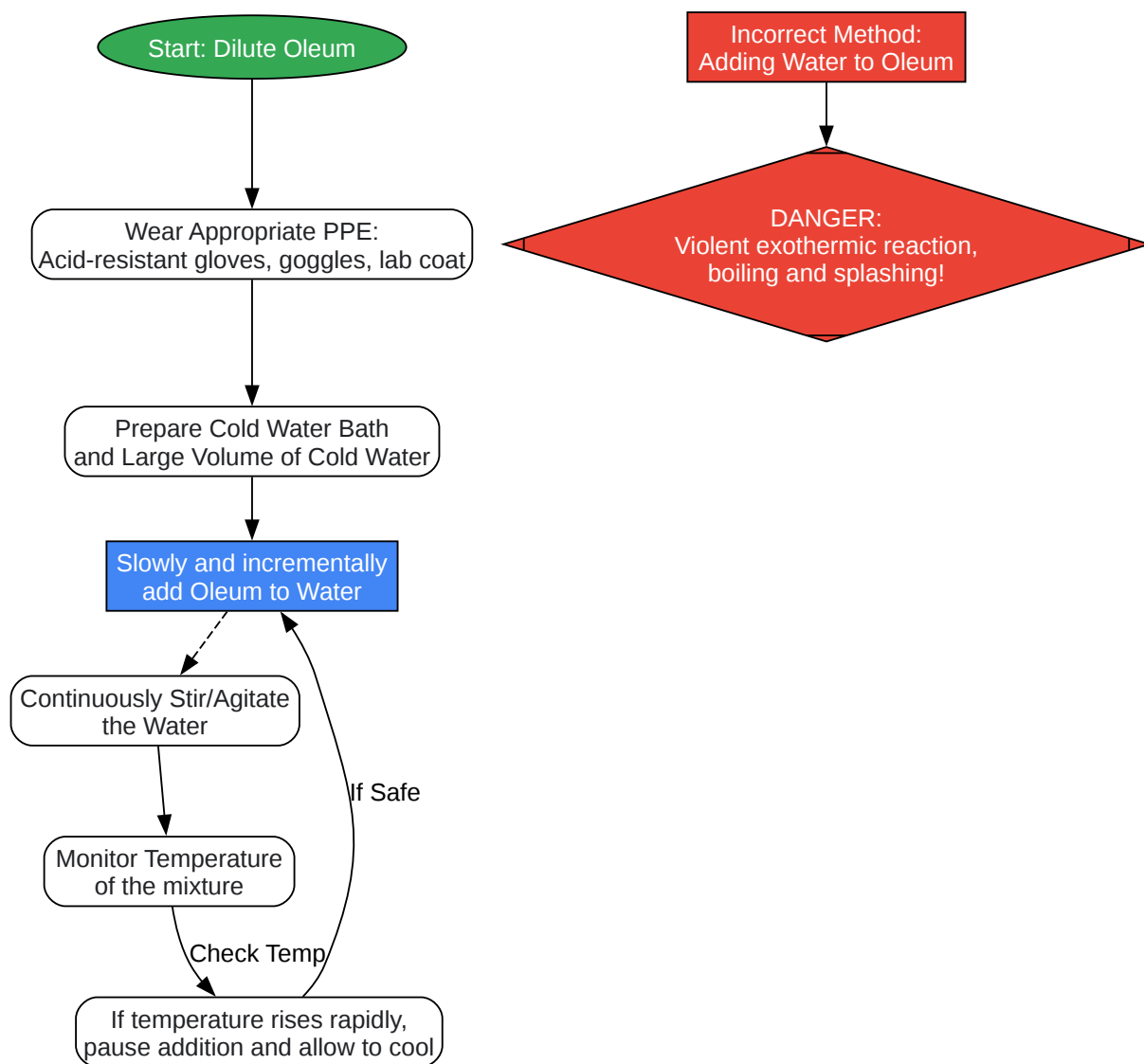
Oleum is produced industrially through the contact process. This process involves the catalytic oxidation of sulfur dioxide to sulfur trioxide, which is then absorbed into concentrated sulfuric acid to form **oleum**. The **oleum** is subsequently diluted with water to produce sulfuric acid of the desired concentration[4][9]. The absorption in H_2SO_4 is a critical step because the direct reaction of SO_3 with water is highly exothermic and forms a difficult-to-manage acid mist[4][7].

Caption: Workflow of the Contact Process for **oleum** and sulfuric acid production.

Application in Aromatic Nitration

In drug development and organic synthesis, **oleum** serves as a powerful reagent for reactions that are difficult to achieve with less potent acids. A key application is in the nitration of deactivated aromatic rings. For instance, the nitration of nitrobenzene to dinitrobenzene requires a stronger nitrating mixture than standard nitric/sulfuric acid. **Oleum** is used to consume the water in the nitric acid and increase the concentration of the active nitronium ion (NO_2^+) electrophile[4][7].





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Phone: (601) 213-4426

Email: info@benchchem.com